

Hemiphroside B: A Comprehensive Technical Dossier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hemiphroside B*

Cat. No.: *B15589845*

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Abstract

Hemiphroside B, a phenylpropanoid glycoside with the chemical formula C₃₁H₃₈O₁₇, has been identified as a significant bioactive constituent in medicinal plants such as *Lagotis integra*. This document provides a detailed overview of the current knowledge regarding the chemical structure, and potential therapeutic applications of **Hemiphroside B**. While publicly available experimental data on its spectroscopic characterization remains limited, this guide consolidates the existing information and provides a framework for future research and development.

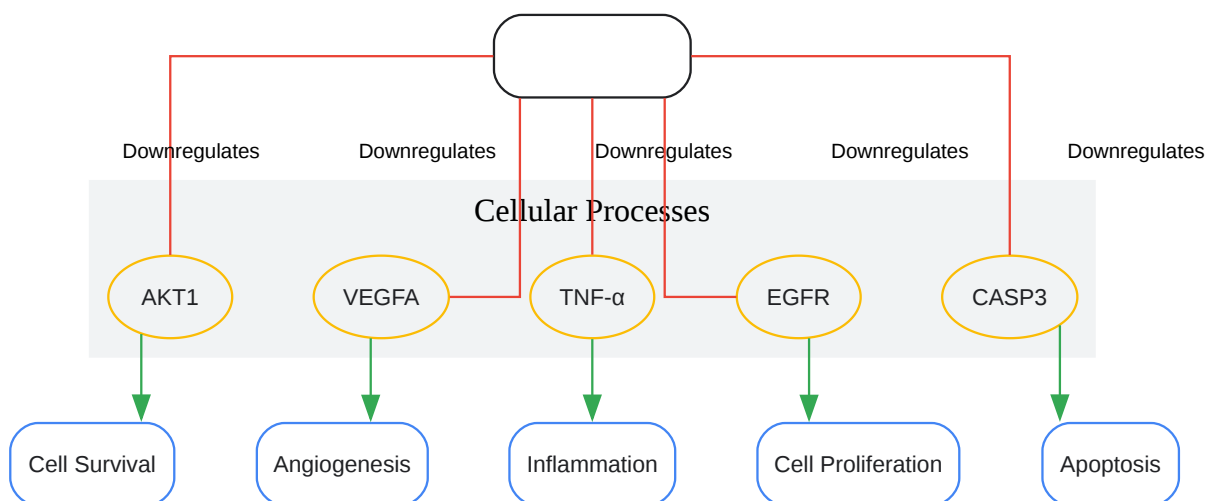
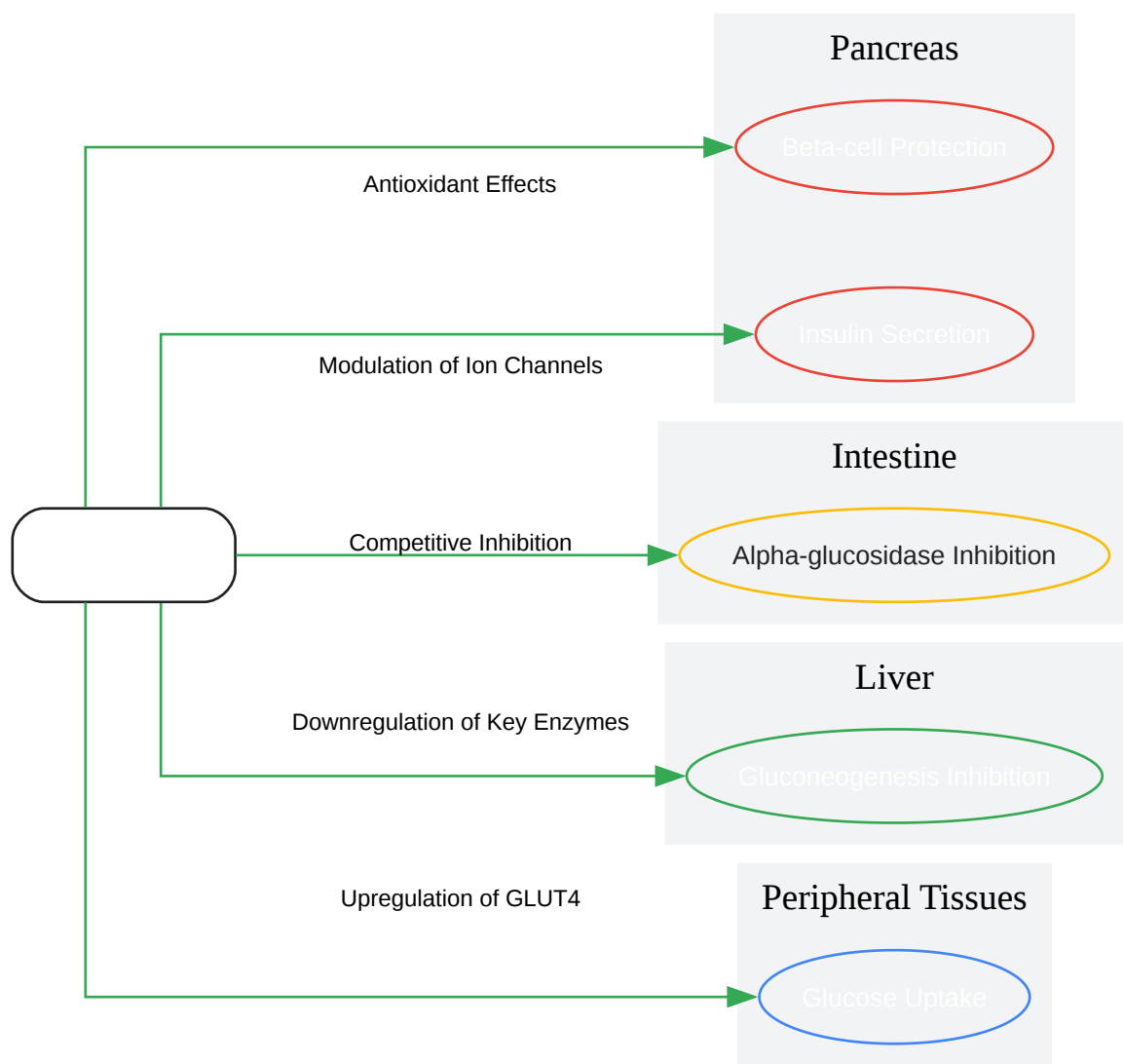
Chemical Structure and Properties

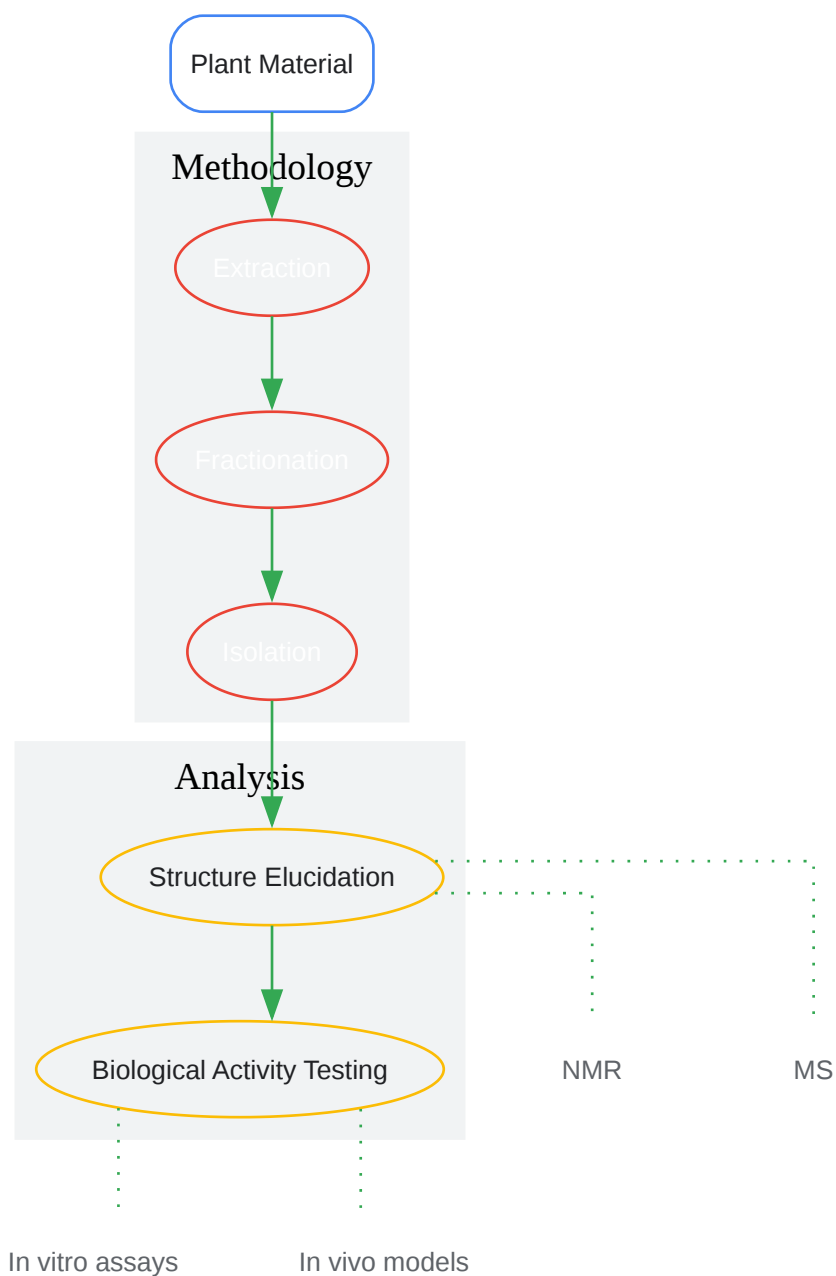
Hemiphroside B is a complex glycoside. Based on its SMILES (Simplified Molecular Input Line Entry System) string, the chemical structure can be elucidated.

Table 1: Chemical and Physical Properties of **Hemiphroside B**

Property	Value	Source
Chemical Formula	C31H38O17	[1] [2]
Molecular Weight	682.6 g/mol	[1]
CAS Number	165338-28-3	[1] [2]
SMILES String	<chem>O=C(/C=C/C(C=C1)=CC(O)=C1O)OC(C(O2)CO)C(C(C2OCC(C(C=C3)=CC(O)=C3O)O)OC(C(C4O)O)OC(C4O)COC(C)=O</chem>	MedchemExpress

Diagram 1: 2D Chemical Structure of **Hemiphroside B**





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References

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- 2. Phenylpropanoid glycosides from Scrophularia scorodonia: in vitro anti-inflammatory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Hemiphroside B: A Comprehensive Technical Dossier]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589845#what-is-the-chemical-structure-of-hemiphroside-b]

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